

# Application Note: Electrolytic Preparation of Sodium Chlorate

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Rubidium chlorate

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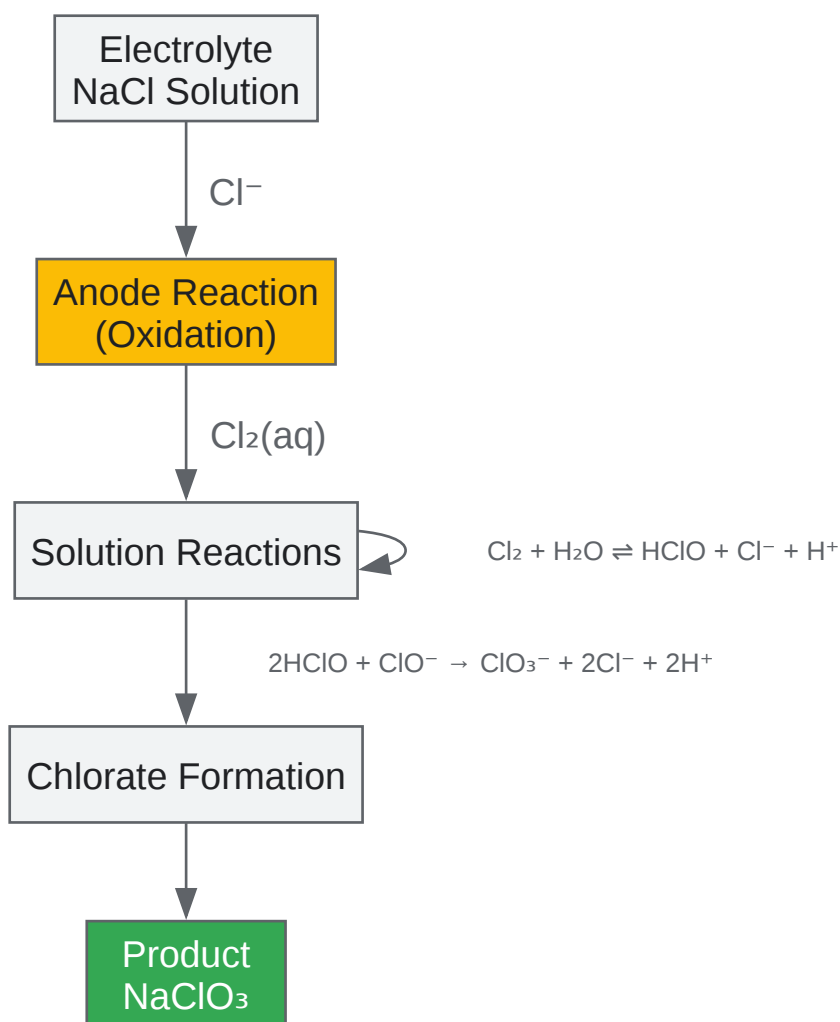
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**1. Objective** This protocol outlines a method for the laboratory-scale synthesis of sodium chlorate ( $\text{NaClO}_3$ ) through the electrolysis of a saturated sodium chloride brine solution. The resulting sodium chlorate can subsequently be used in metathesis reactions to produce other chlorates [1].

**2. Introduction and Theory** Chlorates are powerful oxidizers used in various chemical processes. The industrial and laboratory production primarily involves the electrolysis of chloride salts. The widely accepted mechanism for chlorate formation, as described by Foerster, involves electrochemical and chemical steps [1] [2]:

- At the **anode**, chloride ions ( $\text{Cl}^-$ ) are oxidized to chlorine gas ( $\text{Cl}_2$ ).
- The dissolved chlorine gas then hydrolyzes to form hypochlorous acid ( $\text{HClO}$ ), which exists in equilibrium with hypochlorite ions ( $\text{ClO}^-$ ).
- Chlorate ( $\text{ClO}_3^-$ ) is formed in the solution through the chemical reaction between hypochlorous acid and hypochlorite ions.

The workflow below illustrates this reaction pathway.



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### 3. Materials and Equipment

- **Power Supply:** Direct current (DC) power supply, capable of providing 3-7 V and several amps (e.g., 0-30 A range) [3].
- **Electrolysis Cell:** A heat-resistant, corrosion-resistant container (e.g., 2-gallon plastic tank).
- **Anode:** Carbon rods (or Mixed Metal Oxide (MMO) anodes such as  $\text{RuO}_2/\text{TiO}_2$  for higher efficiency) [1] [2].
- **Cathode:** Stainless steel plate or wire [1] [3].
- **Chemicals:** Sodium chloride ( $\text{NaCl}$ , high purity such as Kosher salt), distilled water [3].
- **Safety Gear:** Acid-resistant gloves, safety goggles, and a lab coat.
- **Ventilation:** The process must be conducted in a well-ventilated area or fume hood due to the evolution of chlorine and hydrogen gases [3].

### 4. Detailed Experimental Protocol

**Step 1: Electrolyte Preparation** Prepare a saturated brine solution.

- Heat 2 gallons of distilled water to near boiling.
- Add kosher salt with continuous stirring until no more salt dissolves, ensuring an excess of solid salt remains at the bottom of the container.
- Allow the solution to cool to room temperature (approx. 20-25°C). The presence of undissolved salt confirms a saturated solution [3].

**Step 2: Cell Assembly and Setup**

- Assemble the electrolysis cell. The recommended **anode-to-cathode surface area ratio** is at least 2:1 (e.g., 44 in<sup>2</sup> anode vs. 21 in<sup>2</sup> cathode) to favor chlorate formation [3].
- Place the electrodes in the cell and fill it with the saturated brine solution, including the excess salt.
- Connect the electrodes to the DC power supply, ensuring correct polarity.

**Step 3: Electrolysis Operation**

- Set the power supply to a constant current mode. A suitable starting point is **4-6 Volts and 4 Amps** for a small cell [3].
- Maintain the electrolyte temperature optimally between **60-80°C**. Lower temperatures (e.g., 30°C) can slow the reaction and favor hypochlorite formation over chlorate [1] [3].
- The initial voltage will drop as electrolysis progresses. Adjust the voltage to maintain a constant current. The completion of the reaction is indicated by a gradual **increase in voltage and a decrease in current**, suggesting a low chloride ion concentration [3].
- The total process may take 18-24 hours. Monitor the cell for gas evolution and temperature.

**Step 4: Product Recovery and Crystallization**

- Once electrolysis is complete, turn off the power and allow the cell contents to settle. Carbon particles from the anode (if used) will deposit at the bottom [3].
- Decant or siphon the clear supernatant liquid and filter it to remove any fine particles.
- Transfer the filtered solution to an evaporation dish and boil it to reduce the water volume. Sodium chlorate crystals will form as the solution concentrates and cools [3].
- Collect the crystals via vacuum filtration and allow them to dry.

## Key Operational Parameters and Data

The table below summarizes critical parameters and findings from the literature on chlorate formation.

Parameter	Recommended/Reported Value	Context & Impact
Cell Voltage	3.5 - 4.5 V (Chlorate Cell) [1]	Voltage must overcome reaction potential & cell resistance.
pH Condition	Weakly alkaline (e.g., pH ~9) [2] [4]	Higher pH favors chlorate/perchlorate formation over acidic conditions [4].
Temperature	60 - 80°C [1]	A compromise between high reaction rate and acceptable corrosion.
Chlorate Formation Pathways	Chemical (HClO + ClO <sup>-</sup> ) & Electrochemical (Anode oxidation) [2]	Two parallel pathways; the chemical route is more current-efficient [1].
Impact of Hydroxyl Radicals (•OH)	Significant [4]	Scavenging •OH reduces ClO <sub>3</sub> <sup>-</sup> /ClO <sub>4</sub> <sup>-</sup> yield, indicating their role in oxidation.

## Critical Safety Notes

- **GAS EVOLUTION:** The process generates a mixture of **hydrogen (flammable/explosive)** and **chlorine (toxic)** gases. Work in a well-ventilated area or fume hood. Never ignite flames nearby [3].
- **CHEICAL HAZARDS:** Chlorates are strong oxidizers. **Never use ammonium chloride (NH<sub>4</sub>Cl)** as a chloride source, as it can lead to the formation of highly sensitive and explosive nitrogen trichloride or ammonium chlorate [1].
- **CATHODE PROTECTION:** Small amounts of potassium dichromate are sometimes added to the electrolyte to form a protective layer on the cathode, preventing the reduction of hypochlorite/chlorate back to chloride. Handle dichromate with care as it is toxic [1].

## Adaptation for Rubidium Chlorate

While direct information is unavailable, you can explore two potential synthetic routes based on general principles [1]:

- **Direct Electrolysis:** Perform electrolysis directly on a solution of **rubidium chloride (RbCl)**, following the sodium chlorate protocol. You will need to empirically determine optimal parameters (concentration, temperature, current density) for RbCl.

- **Metathesis Reaction:** Synthesize **sodium chlorate (NaClO<sub>3</sub>)** as described, then react it with **rubidium chloride (RbCl)** in a metathesis reaction. This leverages the lower solubility of RbClO<sub>3</sub> to precipitate it from a mixed solution (e.g., NaClO<sub>3</sub> + RbCl → RbClO<sub>3</sub> + NaCl).

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